

An In-depth Technical Guide to 4-Chloropyridine-3-sulfonyl chloride

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Compound of Interest

Compound Name: *4-Chloropyridine-3-sulfonyl chloride*

Cat. No.: *B1276315*

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CAS Number: 33263-44-4

This technical guide provides a comprehensive overview of **4-Chloropyridine-3-sulfonyl chloride**, a key intermediate in pharmaceutical synthesis, with a focus on its chemical properties, synthesis, safety, and applications in drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

4-Chloropyridine-3-sulfonyl chloride is a solid, white compound at room temperature.^[1] It is characterized by the following properties:

Property	Value	Reference
CAS Number	33263-44-4	[2][3][4]
Molecular Formula	C ₅ H ₃ Cl ₂ NO ₂ S	[2][3]
Molecular Weight	212.05 g/mol	[3]
Appearance	Solid	[2]
Purity	≥97%	
Melting Point	44 °C	[3]
Storage Temperature	-20°C, under inert atmosphere	[2]

Synthesis of 4-Chloropyridine-3-sulfonyl chloride

A detailed experimental protocol for the synthesis of **4-Chloropyridine-3-sulfonyl chloride** is outlined below, based on established patent literature.

Experimental Protocol

Materials:

- 4-hydroxypyridine-3-sulphonic acid
- Phosphorus oxychloride (POCl₃)
- Phosphorus trichloride (PCl₃)
- Chlorine (Cl₂)
- Ethylene chloride
- Water

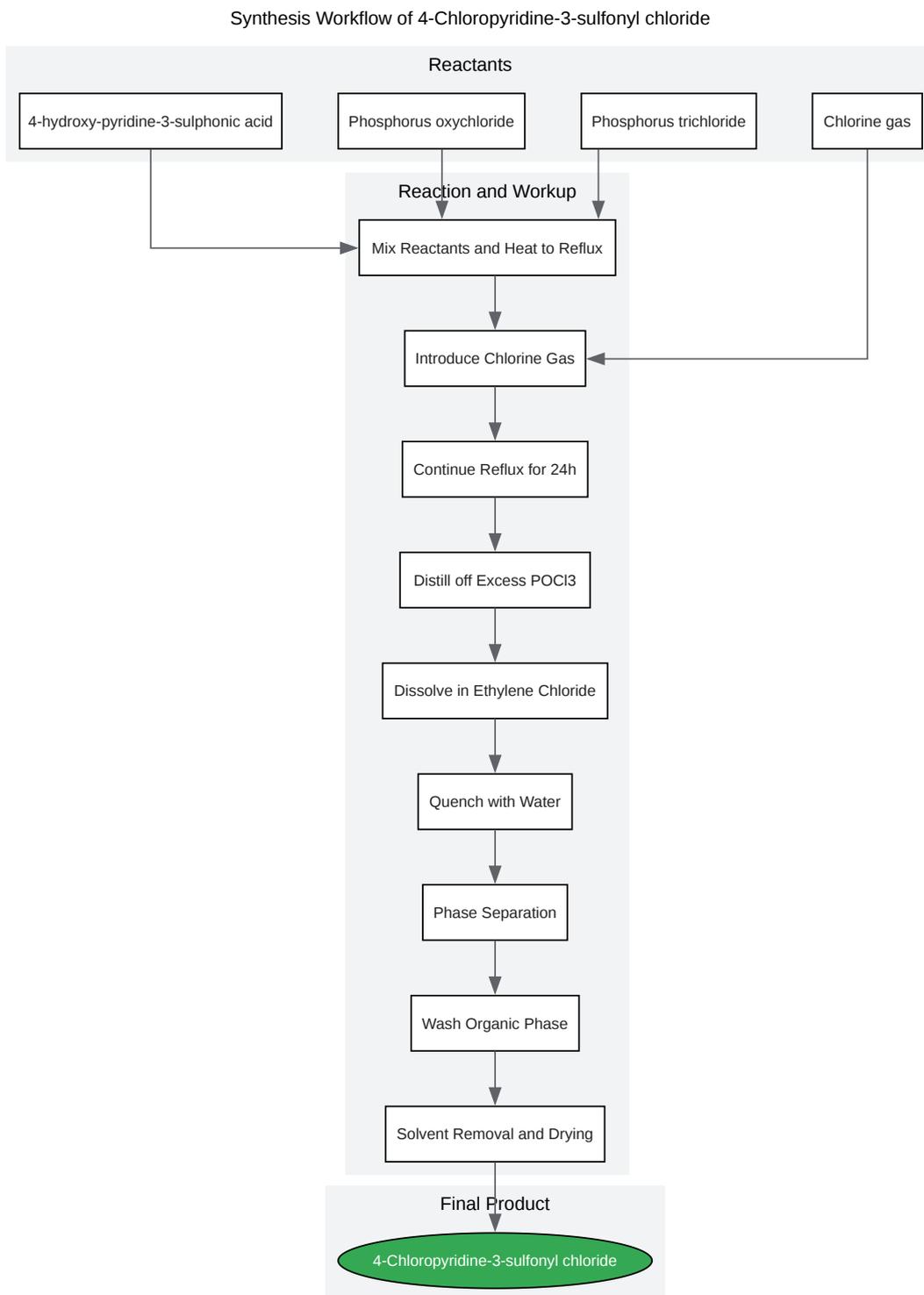
Procedure:

- Combine 1137.5 g (6.49 mol) of 4-hydroxy-pyridine-3-sulphonic acid, 3481 g (22.7 mol) of phosphorus oxychloride, and 2115 g (15.4 mol) of phosphorus trichloride in a suitable

reaction vessel.

- Heat the mixture to reflux with stirring. The temperature should initially rise to approximately 80°C.
- Introduce 1092 g (15.4 mol) of chlorine gas into the reaction mixture over a period of about 3 hours. The reaction is exothermic, and the temperature will increase to around 100°C with the evolution of HCl gas.
- Continue refluxing for 24 hours, during which the temperature will rise to about 110°C, and the mixture will become nearly clear.
- After the reaction is complete, distill off 5550 g of phosphorus oxychloride under a water pump vacuum. The recovered phosphorus oxychloride can be reused.
- Cool the residue to approximately 40°C and dissolve it in 5030 g of ethylene chloride.
- With external water cooling to maintain a temperature at a maximum of 30°C, cautiously add 2600 ml of water in portions.
- Separate the organic and aqueous phases.
- Wash the organic phase twice with 2500 ml of water each time.
- Distill off the ethylene chloride and dry the resulting product under a vacuum to yield 4-chloropyridine-3-sulphonic acid chloride.^[2]

Synthesis Workflow Diagram



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Caption: Synthesis Workflow of **4-Chloropyridine-3-sulfonyl chloride**.

Safety Information

4-Chloropyridine-3-sulfonyl chloride is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statement	Description
H302	Harmful if swallowed
H314	Causes severe skin burns and eye damage

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth.
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information.

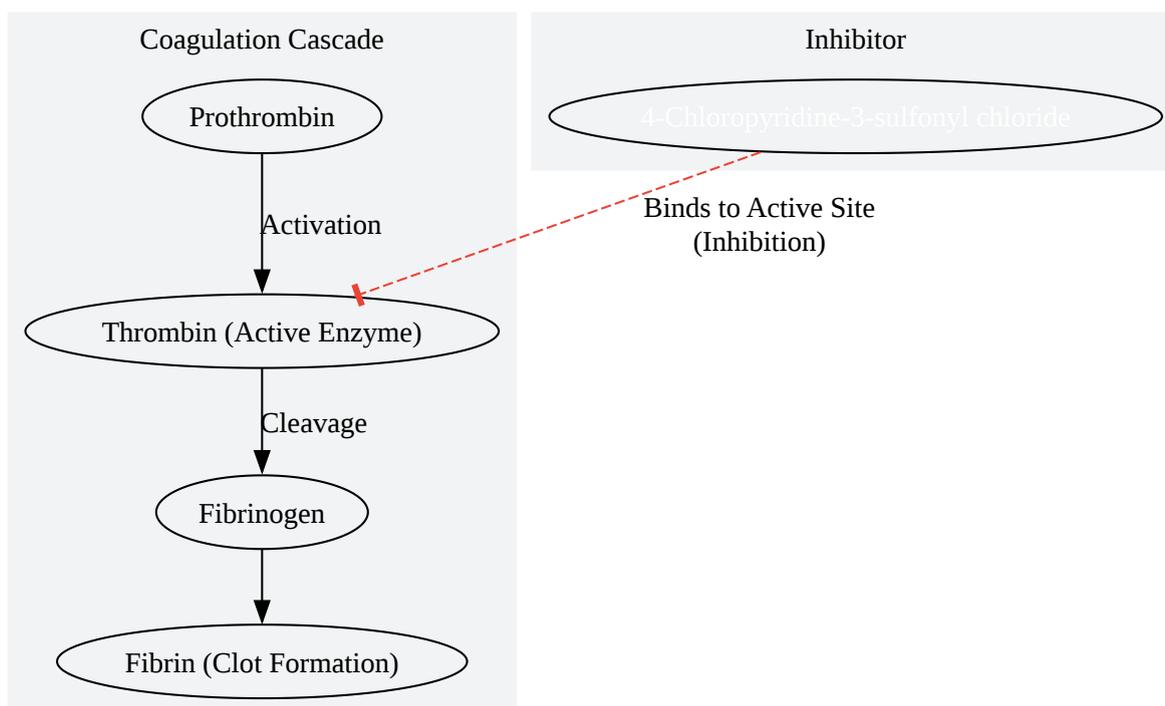
Applications in Drug Discovery

4-Chloropyridine-3-sulfonyl chloride is a valuable building block in medicinal chemistry, primarily recognized for its role in the development of thrombin inhibitors.[5] Thrombin is a key enzyme in the coagulation cascade, and its inhibition is a therapeutic strategy for treating and preventing thrombotic disorders.

Mechanism of Action: Thrombin Inhibition

4-Chloropyridine-3-sulfonyl chloride acts as a thrombin inhibitor by binding to the active site of the enzyme. This binding event prevents the formation of the enzyme-thrombin complex, thereby blocking the downstream effects of thrombin in the coagulation cascade.[5]

Signaling Pathway Diagram



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com